

Application Notes and Protocols: Lithium Fluoride in Molten Salt Reactor Coolants

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Compound of Interest

Compound Name: *Lithium fluoride*

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Abstract: This document provides detailed application notes and experimental protocols for researchers and scientists working with **lithium fluoride** (LiF)-based molten salts as coolants in Molten Salt Reactors (MSRs). It covers the most common compositions, their thermophysical properties, and standardized protocols for their preparation, purification, and characterization.

Introduction to Lithium Fluoride in MSR Coolants

Molten Salt Reactors (MSRs) are a class of advanced nuclear reactors that use a liquid molten salt mixture as the primary coolant and, in many designs, as the solvent for the nuclear fuel.^[1] These reactors are designed to operate at higher temperatures and lower pressures than traditional water-cooled reactors, offering potential benefits in safety, efficiency, and waste reduction.^{[2][3]}

Lithium fluoride (LiF) is a foundational component for coolants in many MSR designs due to its excellent properties. When enriched to >99.99% in the lithium-7 isotope (⁷LiF), it possesses a very low thermal neutron absorption cross-section, which is critical for maintaining neutron economy in a thermal spectrum reactor.^[4] Furthermore, fluoride salts are chemically stable at high temperatures and have good heat transfer properties.^{[1][5]} This document focuses on two of the most prominent LiF-based coolant systems: FLiBe (a binary mixture of LiF and beryllium fluoride, BeF₂) and FLiNaK (a ternary eutectic of LiF, sodium fluoride, and potassium fluoride).^[1]

Common LiF-Based Coolant Compositions

FLiBe (Lithium Fluoride - Beryllium Fluoride)

FLiBe is a well-studied salt mixture that was used in the Molten-Salt Reactor Experiment (MSRE) at Oak Ridge National Laboratory (ORNL) as both a coolant and a fuel carrier.^{[1][6]} Its primary advantages include excellent heat transfer capabilities and stability. The most common composition is a 2:1 molar ratio of LiF to BeF₂ (66-34 mol%), which has a melting point of 459 °C.^{[6][7]} While a eutectic mixture with a lower melting point (360-365 °C) exists at a higher BeF₂ concentration (approx. 48-52 mol%), it is not typically used due to a significant increase in viscosity.^{[1][6][8]}

FLiNaK (Lithium Fluoride - Sodium Fluoride - Potassium Fluoride)

FLiNaK is a eutectic mixture of LiF-NaF-KF with a composition of 46.5-11.5-42 mol%.^{[1][9]} It is primarily considered for use as a secondary coolant or heat transfer fluid in MSRs and other high-temperature applications.^[10] Its lower melting point compared to the standard FLiBe mixture (454 °C) is a key advantage.^[1] Because it does not contain beryllium, it avoids the toxicity concerns associated with BeF₂. However, its neutronic performance is not as favorable as FLiBe for use in the primary reactor core.

Data Presentation: Thermophysical Properties

The thermophysical properties of these molten salts are critical for reactor design, safety analysis, and performance modeling.^{[7][11]} The following tables summarize key quantitative data for the most common LiF-based coolant compositions.

Property	FLiBe (66-34 mol%)	FLiNaK (46.5-11.5-42 mol%)	Units	References
Melting Point	459	454	°C	[1][6][7]
Boiling Point	1430	~1500	°C	[6]
Density (at 700°C)	1940	2020	kg/m ³	[1][6]
Specific Heat Capacity	2390 - 2414	1880 - 1920	J/(kg·K)	[1][6][12]
Volumetric Heat Capacity (at 700°C)	4.54	3.8	MJ/(m ³ ·K)	[6][12]
Viscosity (at 700°C)	5 - 8	~4.75	mPa·s (cP)	[12][13]
Thermal Conductivity (at 700°C)	~1.0 - 1.1	~0.7 - 0.8	W/(m·K)	[8]

Note: Property values can vary slightly between different studies due to experimental conditions and measurement techniques.

Experimental Protocols

Protocol 1: Molten Salt Preparation and Purification

Objective: To prepare a high-purity, low-moisture molten fluoride salt mixture suitable for experimental use. Impurities, especially oxides and hydroxides, can increase corrosion.[14]

Materials:

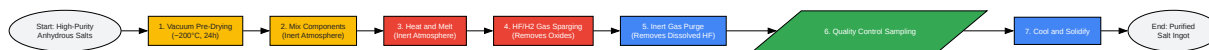
- High-purity anhydrous salt powders (⁷LiF, BeF₂, NaF, KF), >99.9% purity.
- Crucible material compatible with fluoride salts (e.g., high-purity graphite or a suitable nickel-based alloy).

- Inert atmosphere glovebox (Argon or Nitrogen, <1 ppm O₂, <1 ppm H₂O).
- High-temperature furnace.
- Gas sparging tube (graphite or nickel alloy).
- Anhydrous hydrogen fluoride (HF) and hydrogen (H₂) gas mixture for purification (handle with extreme caution).

Methodology:

- Pre-Drying: Dry all individual salt powders under vacuum at ~200 °C for at least 24 hours to remove surface moisture.
- Mixing: Transfer the required molar quantities of the dried salts into the crucible inside the inert atmosphere glovebox. Mix thoroughly.
- Melting: Place the crucible in the furnace and slowly heat under an inert atmosphere to a temperature approximately 50-100 °C above the salt's melting point.
- Purification (Sparging):
 - Once the salt is fully molten, insert the gas sparging tube into the melt.
 - Bubble a mixture of anhydrous H₂ and HF gas through the melt for several hours. This process converts residual metal oxides and hydroxides into fluorides and water vapor, which is carried away by the gas stream.
 - $MO + 2HF \rightarrow MF_2 + H_2O$
 - $M(OH)_2 + 2HF \rightarrow MF_2 + 2H_2O$
- Inert Gas Purge: Following the HF/H₂ sparging, switch to a pure argon or H₂ gas sparge to remove any dissolved HF from the melt.
- Sampling and Cooling: Take a sample for characterization. Turn off the furnace and allow the salt to cool and solidify under a positive pressure of inert gas.

- **Storage:** Store the purified salt ingot in the inert atmosphere glovebox until use.



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Fig 1. Workflow for the preparation and purification of molten fluoride salts.

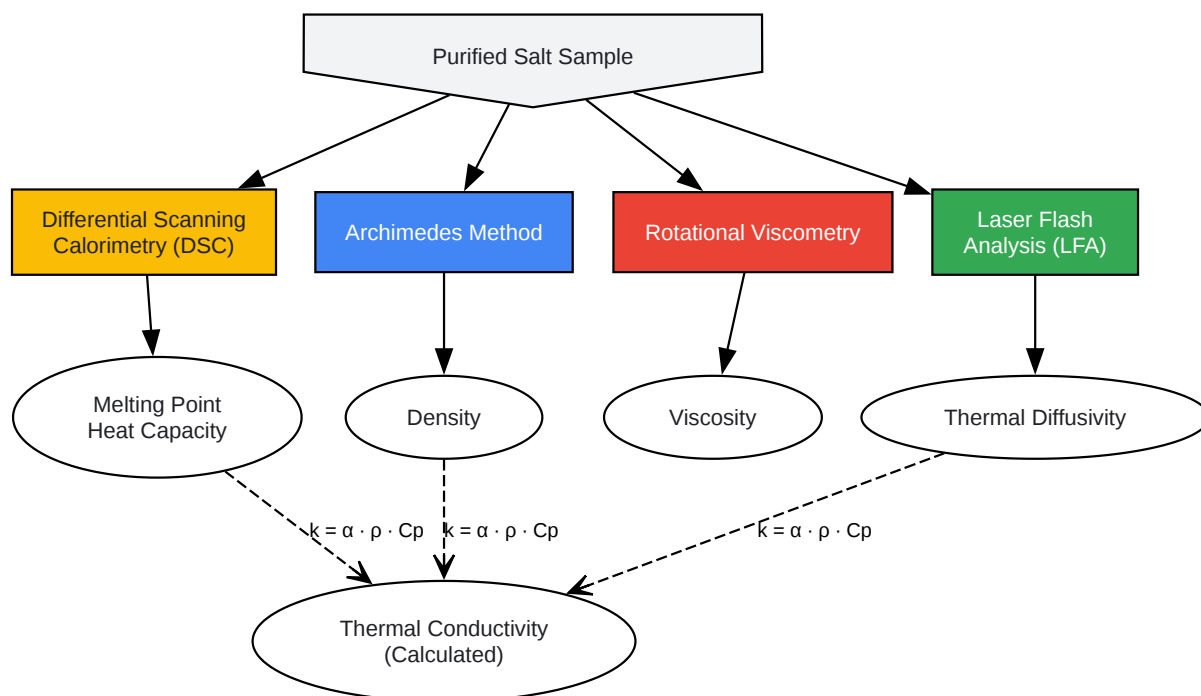
Protocol 2: Thermophysical Property Characterization

Objective: To measure the key thermophysical properties of the purified molten salt. These measurements are essential for validating coolant performance models.[15]

Methodology:

- **Melting Point & Phase Transitions:**
 - **Technique:** Differential Scanning Calorimetry (DSC).[16][17]
 - **Procedure:** Place a small, hermetically sealed sample of the salt in the DSC. Heat at a controlled rate (e.g., 10 °C/min) to a temperature above the expected liquidus temperature.[18] Record the heat flow to identify the onset of melting and the liquidus temperature. Perform multiple cycles to ensure repeatability.[16]
- **Density:**
 - **Technique:** Archimedes Method.[16]
 - **Procedure:** Suspend a sinker of a known volume (made of a compatible material like platinum or molybdenum) from a precision balance. Measure the weight of the sinker in the inert gas atmosphere above the salt. Submerge the sinker in the molten salt and measure its apparent weight at various temperatures. The density is calculated from the buoyant force (the difference in weight).
- **Viscosity:**

- Technique: Rotational Viscometry or Falling Ball Method.[18]
- Procedure (Rotational): A spindle of known geometry is immersed in the molten salt and rotated at a constant speed. The torque required to maintain this speed is measured and used to calculate the dynamic viscosity. Measurements should be taken at multiple rotational speeds to confirm Newtonian fluid behavior.[16]
- Heat Capacity & Thermal Conductivity:
 - Technique: Heat capacity is measured using DSC. Thermal conductivity can be calculated from measured values of thermal diffusivity, density, and heat capacity.[16]
 - Procedure (Thermal Diffusivity): Use the Laser Flash Analysis (LFA) method. A short energy pulse from a laser heats one side of a thin, disc-shaped salt sample. An infrared detector measures the temperature change on the opposite face. The thermal diffusivity is determined from the temperature rise over time.

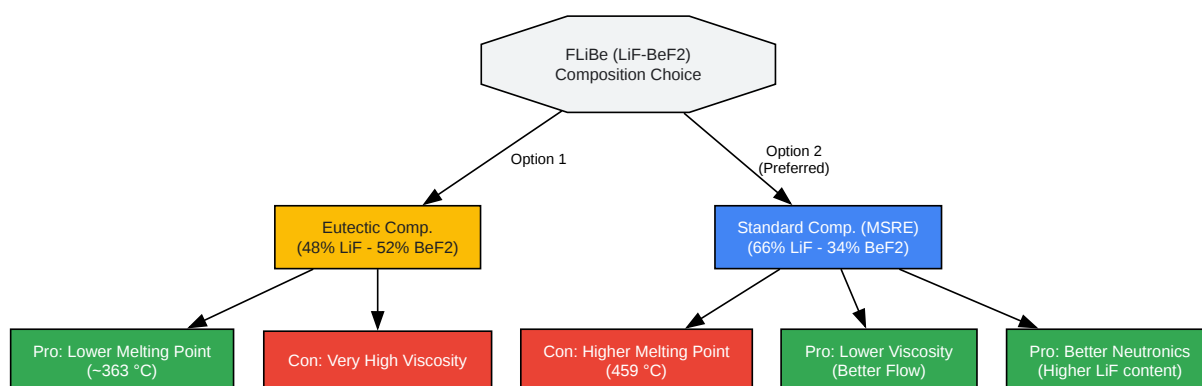


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Fig 2. Experimental workflow for thermophysical property characterization of molten salts.

Logical Relationships: FLiBe Composition vs. Properties

The selection of a specific molten salt composition involves trade-offs between various properties. For the LiF-BeF₂ system, the molar ratio significantly impacts performance-critical characteristics like melting point and viscosity.



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Fig 3. Logical relationship of FLiBe composition choices and resulting properties.

As illustrated, while the eutectic composition offers a lower melting point, its high viscosity makes it impractical for systems requiring forced circulation, as the pumping power required would be excessive.[1][6] Therefore, the 2LiF-BeF₂ composition is favored for most reactor designs, accepting a higher melting point in exchange for more favorable fluid dynamics and neutronic performance.[1]

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